

safety and handling precautions for (R)-5-Oxotetrahydrofuran-2-carboxylic acid

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Compound of Interest

Compound Name: (R)-5-Oxotetrahydrofuran-2-carboxylic acid

Cat. No.: B104505

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An In-Depth Technical Guide to the Safe Handling of (R)-5-Oxotetrahydrofuran-2-carboxylic Acid

This guide provides a comprehensive overview of the essential safety protocols and handling precautions for **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**. Designed for researchers, chemists, and drug development professionals, this document moves beyond mere procedural lists to explain the scientific rationale behind each recommendation. Our objective is to foster a proactive safety culture by equipping laboratory personnel with the knowledge to manage this compound responsibly and effectively.

Section 1: Compound Profile & Hazard Identification

(R)-5-Oxotetrahydrofuran-2-carboxylic acid, a chiral building block belonging to the furan class, is a white crystalline powder utilized in the synthesis of various chemical intermediates, including potential antiviral agents.^[1] Understanding its physical and chemical properties is the foundational step in a robust safety assessment.

Table 1: Chemical and Physical Properties of (R)-5-Oxotetrahydrofuran-2-carboxylic Acid

Property	Value	Source(s)
CAS Number	53558-93-3	[1][2]
Molecular Formula	C ₅ H ₆ O ₄	[3][4]
Molecular Weight	~130.10 g/mol	[3][4]
Appearance	White crystalline powder	[1]
Melting Point	71-73 °C	[1][2]
Boiling Point	384.2 °C at 760 mmHg	[2][3]

| Density | ~1.5 g/cm³ |[2][3] |

A thorough risk assessment begins with the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. This compound presents moderate hazards that require diligent control measures.

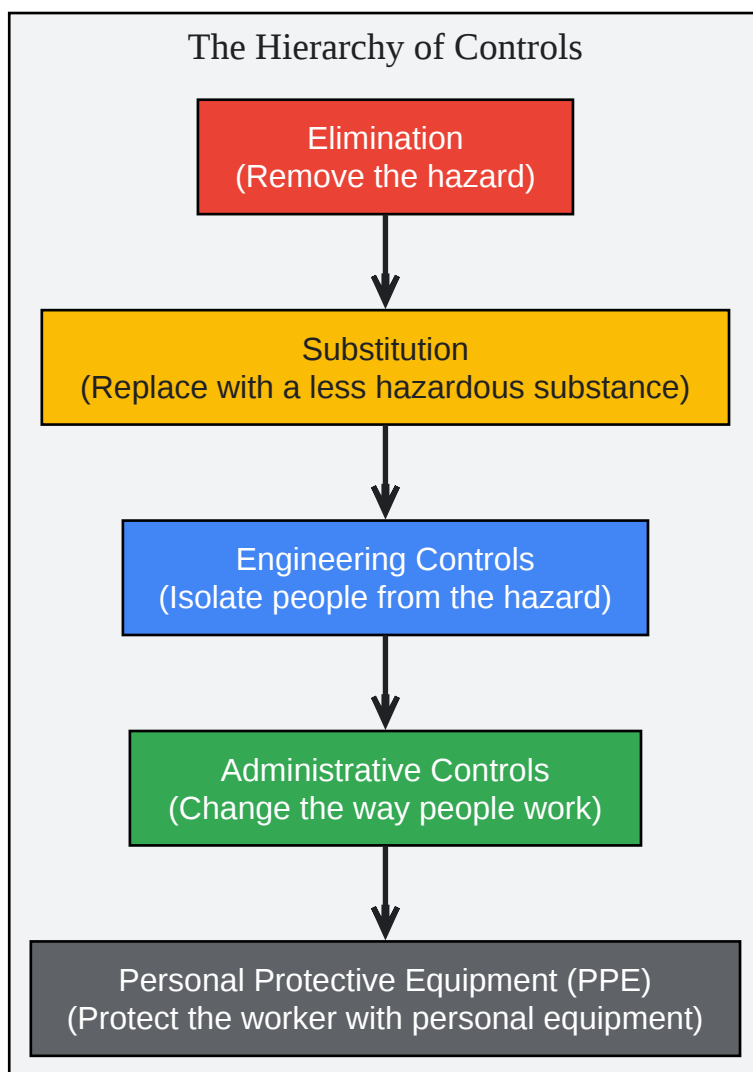
Table 2: GHS Hazard Classification for **(R)-5-Oxotetrahydrofuran-2-carboxylic Acid**

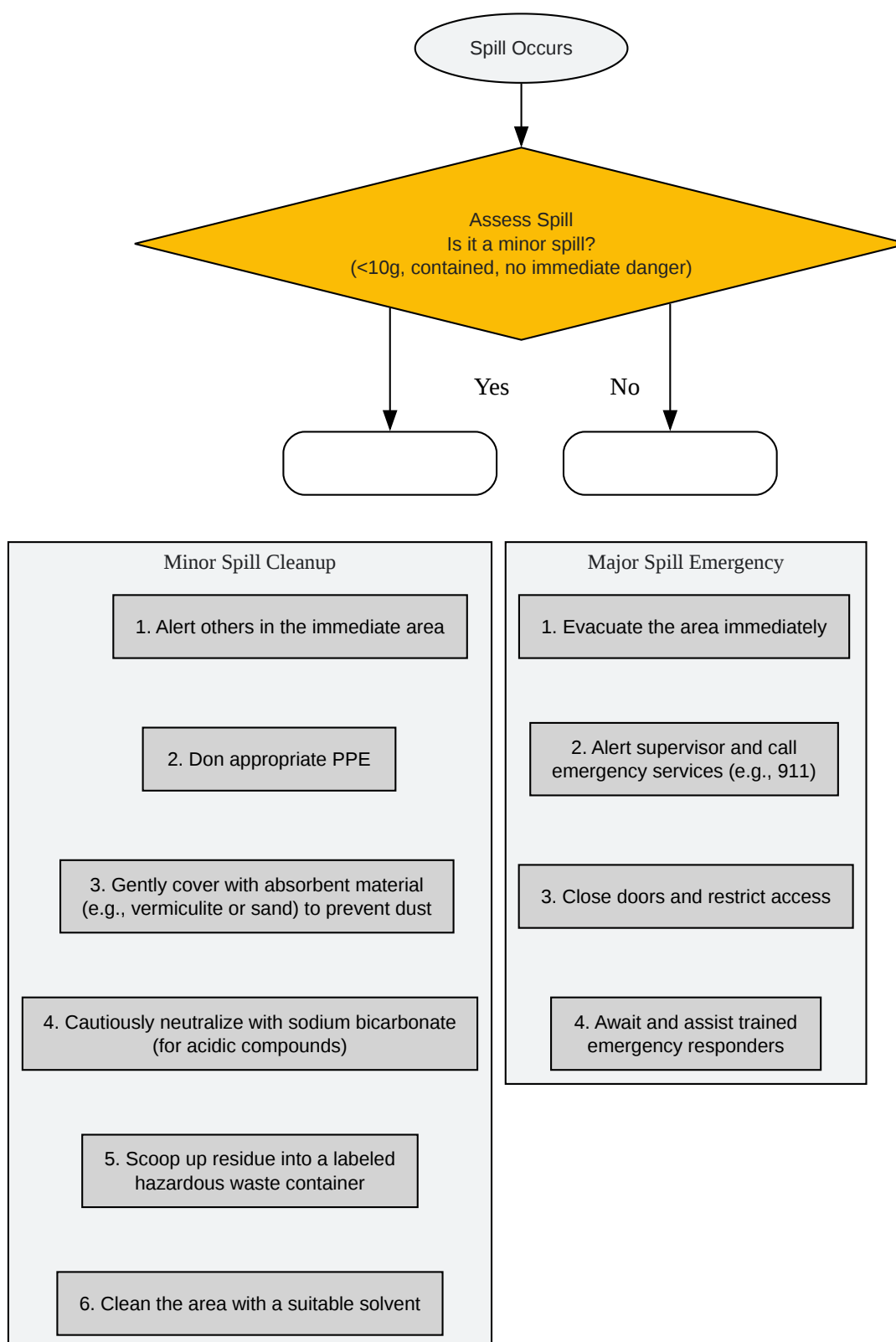
Hazard Class	GHS Code	Hazard Statement	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2][4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2][4]

| Pictogram | GHS07 (Exclamation Mark) | Signal Word: Warning |[2][4][5] |

Section 2: The Hierarchy of Controls: A Proactive Safety Framework

Effective laboratory safety is not solely reliant on personal protective equipment (PPE). A more robust strategy involves implementing the hierarchy of controls, a framework that prioritizes risk mitigation strategies from most to least effective. This approach is fundamental to creating a self-validating system of safety.





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Caption: Decision flowchart for managing a chemical spill.

For a minor spill of **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, laboratory personnel with proper training can proceed with cleanup. [6]First, alert others nearby. Wearing appropriate PPE, gently cover the solid spill with an absorbent material like vermiculite or sand to prevent it from becoming airborne. [7]Given its acidic nature, it can then be cautiously neutralized with sodium bicarbonate. [6]The resulting mixture should be carefully scooped into a clearly labeled hazardous waste container for disposal. [6] For any major spill (a large quantity or one that occurs outside of a containment area), evacuate the area immediately and call for emergency response. [7][8]

Section 7: Waste Disposal

All waste materials contaminated with **(R)-5-Oxotetrahydrofuran-2-carboxylic acid**, including excess reagent, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. [6]Collect these materials in a sealed, properly labeled container. Follow all local, state, and federal regulations for hazardous waste disposal, typically managed through your institution's Environmental Health & Safety (EHS) department.

References

- 5-Oxotetrahydrofuran-2-carboxylic acid | CAS#:4344-84-7 | Chemsrvc. (n.d.). Chemsrvc.
- 5-Oxo-2-tetrahydrofurancarboxylic acid | C₅H₆O₄ | CID 251524 - PubChem. (n.d.). PubChem.
- CAS#:53558-93-3 | (2R)-5-Oxotetrahydro-2-furancarboxylic acid | Chemsrvc. (n.d.). Chemsrvc.
- 5-Oxotetrahydrofuran-2-carboxylic acid, ethyl ester - NIST WebBook. (n.d.). National Institute of Standards and Technology.
- Preparing for Emergency Chemical Spills - Environment, Health & Safety. (n.d.). University of South Carolina.
- SPILLS - Smith College Research and Instruction Safety. (n.d.). Smith College.
- Chemical Spills - Emergency Management - Florida State University. (n.d.). Florida State University.
- Emergency and Spill Response Procedures - Auburn University. (n.d.). Auburn University.
- Hazardous Spill Reporting and Response Procedures | Emergency Management | Austin Community College District. (n.d.). Austin Community College.

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Sources

- 1. (R)-(-)-5-OXOTETRAHYDROFURAN-2-CARBOXYLIC ACID | 53558-93-3 [chemicalbook.com]
- 2. CAS#:53558-93-3 | (2R)-5-Oxotetrahydro-2-furancarboxylic acid | Chemsrcc [chemsrc.com]
- 3. 5-Oxotetrahydrofuran-2-carboxylic acid | CAS#:4344-84-7 | Chemsrcc [chemsrc.com]
- 4. 5-Oxo-2-tetrahydrofuran-2-carboxylic acid | C₅H₆O₄ | CID 251524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4344-84-7|5-Oxotetrahydrofuran-2-carboxylic acid|BLD Pharm [bldpharm.com]
- 6. ehs.wisc.edu [ehs.wisc.edu]
- 7. offices.austincc.edu [offices.austincc.edu]
- 8. cws.auburn.edu [cws.auburn.edu]
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